

(2s)-2-[(2-Methoxyphenoxy)methyl]oxirane molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

(2s)-2-[(2Methoxyphenoxy)methyl]oxirane

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Technical Guide: (2S)-2-[(2-Methoxyphenoxy)methyl]oxirane

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane, also known as Guaiacol Glycidyl Ether, is a chiral epoxide that serves as a critical intermediate in the synthesis of various pharmaceutical compounds. Its primary application lies in being a key starting material for the manufacturing of Ranolazine, a drug used to treat chronic angina.[1][2] This document provides a comprehensive overview of its chemical properties, a representative synthesis protocol, and an analytical method for its quantification.

Chemical and Physical Properties

(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane is an organic compound that can appear as an off-white solid or a colorless to pale yellow liquid.[3] The key quantitative data for this compound are summarized in the table below.



| Property | Value | References |
|-------------------|------------------------------------------------------|------------|
| Molecular Formula | C10H12O3 | [2][3][4] |
| Molecular Weight | 180.20 g/mol | [2][4] |
| Exact Mass | 180.078644241 Da | _ |
| IUPAC Name | (2S)-2-[(2- methoxyphenoxy)methyl]oxiran e | |
| CAS Number | 61248-99-5 ((S)-enantiomer), 2210-74-4 (racemate) | [4] |
| Appearance | Off-white solid or colorless to pale yellow liquid | [3] |

Experimental Protocols Synthesis of 2-[(2-Methoxyphenoxy)methyl]oxirane (Representative Protocol)

The synthesis of 2-[(2-Methoxyphenoxy)methyl]oxirane is typically achieved through the reaction of 2-methoxyphenol (guaiacol) with epichlorohydrin in the presence of a base. This process involves a Williamson ether synthesis followed by an intramolecular cyclization to form the oxirane ring.

Materials:

- 2-methoxyphenol
- Epichlorohydrin
- Sodium hydroxide (or a similar base)
- Aqueous media

Procedure:



- Dissolve 2-methoxyphenol in an aqueous alkaline solution, typically containing sodium hydroxide.
- Add epichlorohydrin to the reaction mixture.
- Heat the mixture to a moderate temperature, generally between 50-80°C.
- Maintain the reaction conditions until the formation of the glycidyl ether is complete.
- Upon completion, cool the mixture and perform a work-up procedure, which may include extraction with an organic solvent, washing with water and brine, and drying over a suitable drying agent like magnesium sulfate.
- Finally, purify the product, for instance, by vacuum distillation or chromatography, to obtain 2- [(2-Methoxyphenoxy)methyl]oxirane.

Quantification by Ultra-Performance Liquid Chromatography (UPLC)

A rapid and sensitive reverse-phase UPLC method has been developed for the quantification of 2-((2-methoxy phenoxy) methyl) oxirane and its process-related impurities.[3]

Instrumentation and Conditions:

- Chromatograph: Ultra-Performance Liquid Chromatography (UPLC) system
- Column: Reversed-phase RP-18 column
- Mobile Phase A: Water[3]
- Mobile Phase B: Acetonitrile and Water mixture (70:30 v/v)[3]
- Elution: Gradient elution[3]
- Flow Rate: 0.3 mL/min[3]
- Detection: UV at 223 nm[3]

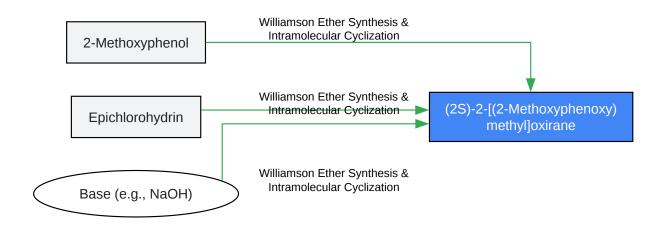


Procedure:

- Prepare standard solutions of (2S)-2-[(2-Methoxyphenoxy)methyl]oxirane of known concentrations.
- Prepare the sample solution by dissolving the test substance in a suitable solvent.
- Inject the standard and sample solutions into the UPLC system.
- Monitor the separation of the compound and its impurities at 223 nm.
- Quantify the amount of (2S)-2-[(2-Methoxyphenoxy)methyl]oxirane in the sample by comparing its peak area with the peak areas of the standard solutions. This method has been validated according to ICH guidelines and is suitable for quality control and reaction monitoring.[3]

Workflow and Logical Relationships

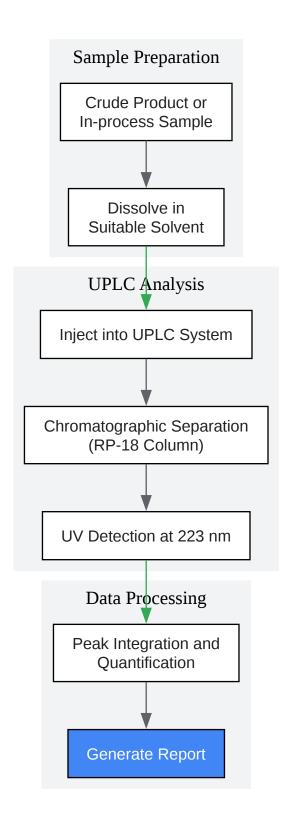
The following diagrams illustrate the general synthesis pathway and the analytical workflow for **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane**.



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Caption: General synthesis pathway for (2S)-2-[(2-Methoxyphenoxy)methyl]oxirane.





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Caption: Workflow for the quantification of **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** by UPLC.



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- To cite this document: BenchChem. [(2s)-2-[(2-Methoxyphenoxy)methyl]oxirane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1355549#2s-2-2-methoxyphenoxy-methyl-oxirane-molecular-weight-and-formula]

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